

trilinolein stock solution preparation stability

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Compound Focus: Trilinolein

CAS No.: 537-40-6

Cat. No.: S630364

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Trilinolein Properties and Storage Guidelines

The table below summarizes key physicochemical properties and recommended storage conditions for **trilinolein** from supplier data.

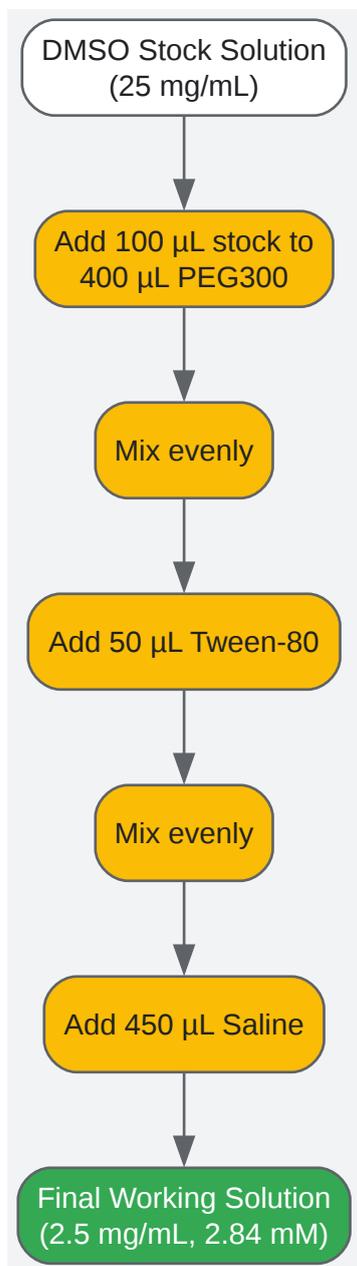
Property	Detail
CAS Number	537-40-6 [1] [2] [3]
Molecular Formula	$C_{57}H_{98}O_6$ [1] [2] [3]
Molecular Weight	879.38 g/mol [1] [2] [3]
Form	Colorless to pale yellow liquid [2] [3]
Recommended Storage	Powder/Liquid: -20°C; Solution in DMSO: -80°C (6 months) / -20°C (1 month) [1]
Handling Note	Store in a sealed, protected environment (e.g., under nitrogen); avoid exposure to moisture and light [1]

Stock Solution Preparation

Here are standard methodologies for preparing **trilinolein** stock solutions based on supplier protocols.

- **Solubility and Concentration:** **Trilinolein** is readily soluble in DMSO. A typical stock concentration is **100 mg/mL**, which is equivalent to approximately **113.72 mM** [1].
- **Preparation Workflow:**
 - **Weigh** the required amount of **trilinolein**.
 - **Add solvent** (e.g., DMSO) to the vial.
 - **Warm** the tube at 37°C and shake it in an ultrasonic bath to achieve complete dissolution [4].
 - **Aliquot** the solution into single-use vials to minimize freeze-thaw cycles.
 - **Store** the aliquots under the recommended conditions (e.g., -80°C) [1].

The process for preparing a working solution from a DMSO stock for *in vivo* studies is visualized below.

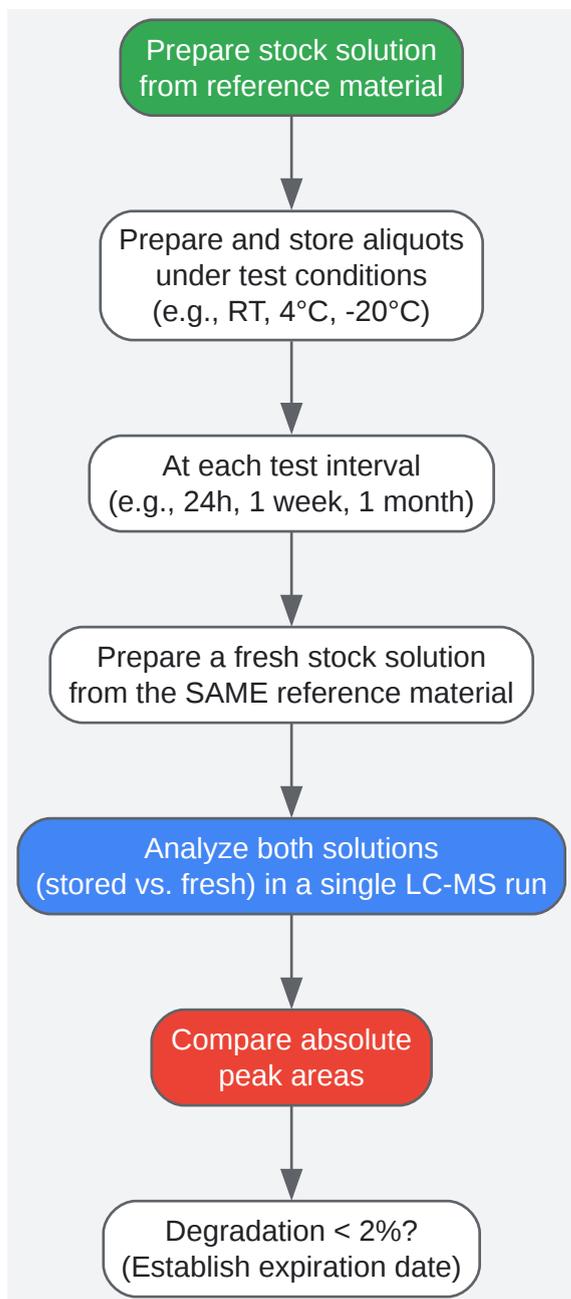


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Based on a protocol from InvivoChem [1].

Determining Solution Stability

Since specific stability data for **trilinolein** is not publicly available, you should establish it experimentally. The general workflow involves comparing freshly prepared solutions to stored ones [5].



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Based on a general methodology described in a chromatography forum [5].

Frequently Asked Questions

Q: How do I determine the expiration date for my stock solution during stability testing? A: Test at multiple time intervals. The expiration date is the last time point before a significant change (e.g., >2%

difference in peak area compared to a fresh solution) is observed [5].

Q: Why compare peak areas instead of using a calibration curve for stock solution stability? A: Stability testing for stock solutions aims to detect decomposition of the pure analyte before it is introduced into a complex biological matrix. Comparing the absolute response (peak area) of a stored solution directly against a fresh one is a straightforward and effective measure for this purpose [5].

Q: My trilinolein solution appears frozen at -20°C. How can I use it? A: If the solution is stored in DMSO, thaw it by leaving the vial at **room temperature for at least an hour** before opening. Gently shake or centrifuge the vial to ensure all contents are at the bottom before use [4].

Troubleshooting Guide

Problem	Possible Cause	Solution
Low analytical signal	Solution degradation	Prepare a fresh stock solution and check stability under your storage conditions [5].
Precipitation upon dilution	Solvent incompatibility	Ensure co-solvents are added in the correct sequence (e.g., DMSO → PEG300 → Tween-80 → Saline) [1].
Inconsistent results	Adsorption to vials	Use silanized vials or ensure the stock solution is sufficiently concentrated.

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References

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